

A Technical Guide to the Reactivity and Hazards of 1-Bromo-4-methylpentane

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Compound of Interest

Compound Name: **1-Bromo-4-methylpentane**

Cat. No.: **B146037**

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Abstract: This document provides a comprehensive technical overview of **1-Bromo-4-methylpentane** (CAS 626-88-0), a key alkylating agent in organic synthesis. It details the compound's physicochemical properties, reactivity profile, and associated hazards. The reactivity section focuses on its propensity for bimolecular nucleophilic substitution (SN2) reactions, competition with elimination (E2) pathways, and its utility in forming Grignard reagents. Detailed experimental protocols for key transformations are provided. Furthermore, this guide outlines the toxicological profile, GHS hazard classifications, and essential safety protocols for handling, storage, and emergency response. This whitepaper is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physicochemical Properties

1-Bromo-4-methylpentane is a colorless liquid utilized as a versatile intermediate in the synthesis of more complex organic molecules.^{[1][2]} Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	626-88-0	[3]
Molecular Formula	C ₆ H ₁₃ Br	[2]
Molecular Weight	165.07 g/mol	[4]
Boiling Point	146 - 147.5 °C	[2][5]
Density	1.134 g/mL at 25 °C	[5]
Refractive Index (n _{20/D})	1.446	[5]
Flash Point	23 - 40.1 °C	[2]
Storage Temperature	2-8°C	[2]
SMILES String	CC(C)CCBr	[6]
InChIKey	XZKFBZOAIGFZSU-UHFFFAOYSA-N	[6]

Reactivity Profile

The reactivity of **1-Bromo-4-methylpentane** is dominated by the polarized carbon-bromine bond, which renders the primary carbon electrophilic and susceptible to attack by nucleophiles. [7]

Nucleophilic Substitution Reactions (SN1 vs. SN2)

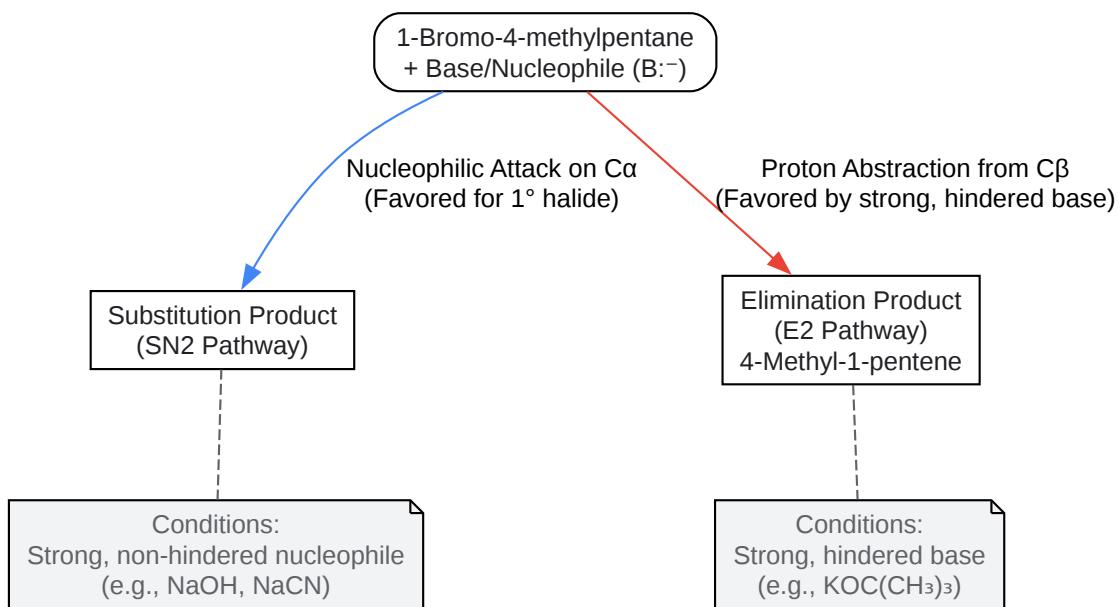
As a primary alkyl halide, **1-Bromo-4-methylpentane** predominantly undergoes bimolecular nucleophilic substitution (SN2) reactions.[7][8] The SN2 mechanism involves a single, concerted step where a nucleophile attacks the electrophilic carbon simultaneously as the bromide leaving group departs.[7] This pathway is favored due to the low steric hindrance around the primary carbon, which allows for easy access by the nucleophile.[8]

Conversely, the unimolecular (SN1) pathway is highly improbable.[8] SN1 reactions proceed through a carbocation intermediate, and the primary carbocation that would form from **1-Bromo-4-methylpentane** is highly unstable, making this a disfavored mechanism.[8]

Figure 1: Generalized SN2 reaction pathway for **1-Bromo-4-methylpentane**.

Elimination vs. Substitution Competition (E2 vs. SN2)

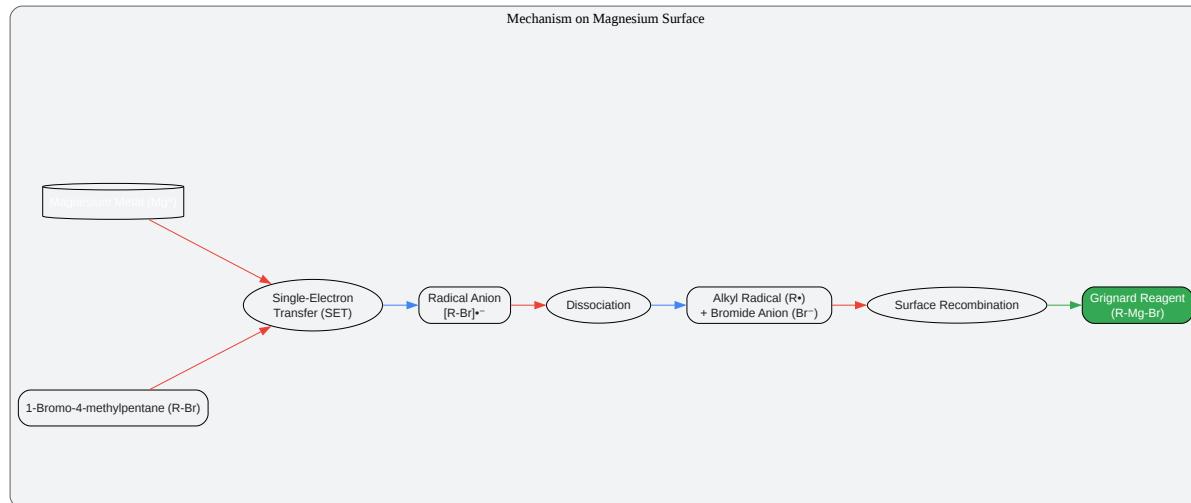
When reacting with a chemical species that can act as both a nucleophile and a base (e.g., hydroxide), **1-Bromo-4-methylpentane** can undergo a competing bimolecular elimination (E2) reaction to form an alkene. However, for primary, unhindered substrates like **1-Bromo-4-methylpentane**, the SN2 pathway is generally favored, especially with strong, non-bulky bases/nucleophiles.[9][10] The E2 reaction becomes more significant with the use of strong, sterically hindered bases. The unimolecular elimination (E1) pathway is unlikely for the same reason as the SN1 pathway: the instability of the primary carbocation intermediate.[11][12]

[Click to download full resolution via product page](#)**Figure 2:** Competition between SN2 and E2 pathways.

Grignard Reagent Formation

1-Bromo-4-methylpentane readily reacts with magnesium metal in an anhydrous ether solvent to form the corresponding Grignard reagent, 4-methylpentylmagnesium bromide.[13] This is a powerful carbon nucleophile used extensively in organic synthesis for forming new

carbon-carbon bonds.[14][15] The mechanism is believed to occur on the surface of the magnesium metal via a single-electron transfer (SET) process.[13]



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Figure 3: Single-electron transfer (SET) mechanism for Grignard reagent formation.

Experimental Protocols

Protocol for SN2 Reaction with Sodium Iodide (Finkelstein Reaction)

This protocol is a qualitative experiment to observe the SN2 reactivity of **1-Bromo-4-methylpentane**. The reaction's progress is indicated by the formation of a sodium bromide precipitate, which is insoluble in the acetone solvent.[7][16]

Materials:

- **1-Bromo-4-methylpentane**
- 15% Sodium Iodide (NaI) in acetone solution
- Test tubes

- Pipettes
- Water bath (50°C)

Procedure:

- Add 1 mL of the 15% NaI in acetone solution to a clean, dry test tube.
- Add 5 drops of **1-Bromo-4-methylpentane** to the test tube.
- Mix the contents vigorously.[\[16\]](#)
- Observe for the formation of a white precipitate (NaBr). The reaction is relatively fast for a primary bromide.
- If no reaction is observed within 3-5 minutes at room temperature, gently warm the test tube in a 50°C water bath to facilitate the reaction.[\[16\]](#)

Protocol for Grignard Reagent Formation

This protocol describes the synthesis of 4-methylpentylmagnesium bromide. All glassware must be rigorously dried, and anhydrous solvents must be used, as Grignard reagents react readily with water.[\[14\]](#)[\[17\]](#)

Materials:

- **1-Bromo-4-methylpentane**
- Magnesium turnings
- Anhydrous diethyl ether (or THF)
- A small crystal of iodine (as an initiator)
- Three-neck round-bottom flask equipped with a reflux condenser, dropping funnel, and nitrogen inlet

Procedure:

- Assemble the dry glassware. Flame-dry all parts under a stream of dry nitrogen and allow to cool.
- Place magnesium turnings in the flask.
- Add a small crystal of iodine. The purple color should fade as the iodine reacts with the magnesium surface, indicating activation.[14]
- Add a small portion of anhydrous diethyl ether to cover the magnesium.
- Dissolve **1-Bromo-4-methylpentane** in anhydrous diethyl ether in the dropping funnel.
- Add a small amount of the **1-Bromo-4-methylpentane** solution to the magnesium. The reaction is initiated when the solution becomes cloudy and begins to gently reflux.[18]
- Once the reaction has started, add the remaining **1-Bromo-4-methylpentane** solution dropwise at a rate that maintains a steady reflux.
- After the addition is complete, continue to reflux the mixture for an additional 30 minutes to ensure all the magnesium has reacted.[18]
- Cool the solution to room temperature. The resulting gray-to-brown solution is the Grignard reagent, ready for subsequent reactions.

Hazard Analysis and Safety Precautions

Toxicological Profile

The toxicological properties of **1-Bromo-4-methylpentane** have not been thoroughly investigated.[19][20] However, available data indicates several potential health effects:

- Ingestion: Harmful if swallowed.[4][20]
- Eye Contact: Causes serious eye irritation.[4][20]
- Inhalation/Skin Contact: May be harmful if inhaled or absorbed through the skin.[20] It may cause irritation to the skin, mucous membranes, and upper respiratory tract.[19][20]

GHS Hazard Classification

The compound is classified under the Globally Harmonized System (GHS) with the following hazards.[\[4\]](#)

Classification	Code	Phrase
Flammable Liquids	H226	Flammable liquid and vapor
Acute Toxicity, Oral	H302	Harmful if swallowed
Serious Eye Damage/Irritation	H319	Causes serious eye irritation

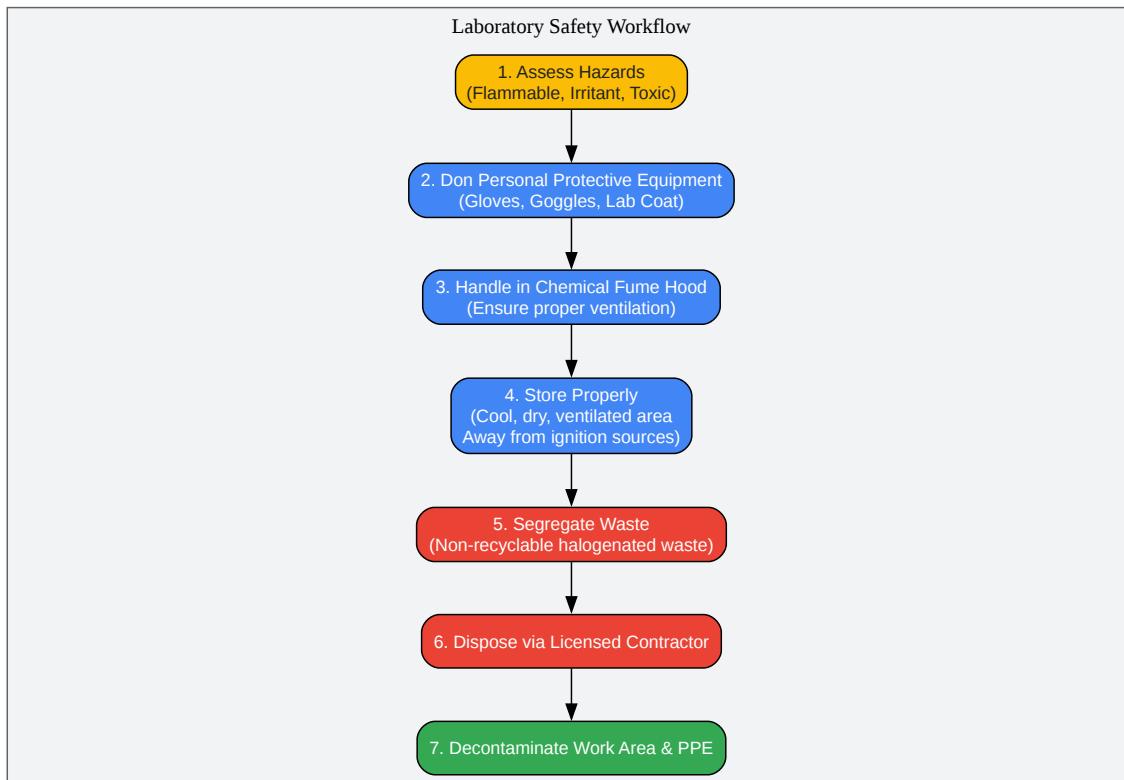
Signal Word: Warning[\[4\]](#)

Precautionary Statements (Selected):[\[4\]](#)[\[20\]](#)

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- P264: Wash hands thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Handling, Storage, and Disposal

A strict safety protocol is mandatory when working with **1-Bromo-4-methylpentane**.



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Figure 4: Recommended safety workflow for handling **1-Bromo-4-methylpentane**.

- Handling: Always work in a well-ventilated area, preferably a chemical fume hood, to avoid breathing vapors.^[19] Keep the compound away from sources of ignition.^[19]
- Personal Protective Equipment (PPE): Wear impervious gloves, safety goggles or a face shield, and a lab coat.^[19] For significant exposures, a respirator with an appropriate filter (e.g., type ABEK) should be used.
- Storage: Store in a cool, dry, and well-ventilated place.^[19] Keep the container tightly closed and upright to prevent leakage.^[19] It is classified as a Storage Class 3 Flammable Liquid.
- Disposal: Dispose of unused product and contaminated materials through a licensed disposal company.^[19] Do not allow the product to enter drains.^[19]

First Aid Measures

The following table summarizes the recommended first aid procedures in case of exposure.[\[19\]](#) [\[20\]](#)

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration.
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing.
Eye Contact	Flush eyes with plenty of water for at least 15 minutes as a precaution.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Conclusion

1-Bromo-4-methylpentane is a valuable primary alkyl halide whose synthetic utility is primarily derived from its participation in SN2 and Grignard reactions. Its classification as a flammable, irritant, and orally toxic substance necessitates strict adherence to safety protocols. A thorough understanding of its reactivity and hazards is crucial for its safe and effective use in research and development environments.

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References

- 1. 1-Bromo-4-methylpentane | CymitQuimica [cymitquimica.com]

- 2. lookchem.com [lookchem.com]
- 3. scbt.com [scbt.com]
- 4. Pentane, 1-bromo-4-methyl- | C6H13Br | CID 69385 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 1-Bromo-4-methylpentane | 626-88-0 [chemicalbook.com]
- 6. CAS 626-88-0: 1-Bromo-4-methylpentane | CymitQuimica [cymitquimica.com]
- 7. 1-Bromo-4-methylpentane | 626-88-0 | Benchchem [benchchem.com]
- 8. brainly.com [brainly.com]
- 9. byjus.com [byjus.com]
- 10. reddit.com [reddit.com]
- 11. Khan Academy [khanacademy.org]
- 12. Elimination reaction : E1 and E2 reaction – Examples, Mechanism, Orientation and Reactivity [chemicalnote.com]
- 13. benchchem.com [benchchem.com]
- 14. adichemistry.com [adichemistry.com]
- 15. masterorganicchemistry.com [masterorganicchemistry.com]
- 16. web.mnstate.edu [web.mnstate.edu]
- 17. chemguide.co.uk [chemguide.co.uk]
- 18. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 19. file1.lookchem.com [file1.lookchem.com]
- 20. canbipharm.com [canbipharm.com]
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